

An In-Depth Technical Guide to Cathepsin G Substrate Discovery and Characterization

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Cathepsin G substrate

Cat. No.: B12388866

[Get Quote](#)

For: Researchers, scientists, and drug development professionals.

Executive Summary

Cathepsin G (CTSG) is a formidable serine protease stored in the azurophilic granules of neutrophils. Once considered a simple digestive enzyme for pathogens, its role has expanded to encompass complex signaling functions in inflammation, immune regulation, and tissue remodeling.[1][2][3] The substrates it cleaves dictate these diverse functions, making the discovery and characterization of its physiological targets a critical endeavor for understanding disease pathogenesis and developing novel therapeutics. This guide provides a comprehensive technical overview of the strategies and methodologies employed to identify and validate CTSG substrates, offering field-proven insights into experimental design, execution, and data interpretation.

Table of Contents

Introduction to Cathepsin G: The "Janus-Faced" Protease

Cathepsin G is a member of the chymotrypsin family of serine proteases.[4] Its active site contains a catalytic triad of histidine, aspartate, and serine residues.[5] Stored and released by neutrophils at sites of inflammation, CTSG exerts a wide spectrum of biological activities, from direct antimicrobial action to the processing of cytokines, chemokines, and extracellular matrix components.[2][4][6]

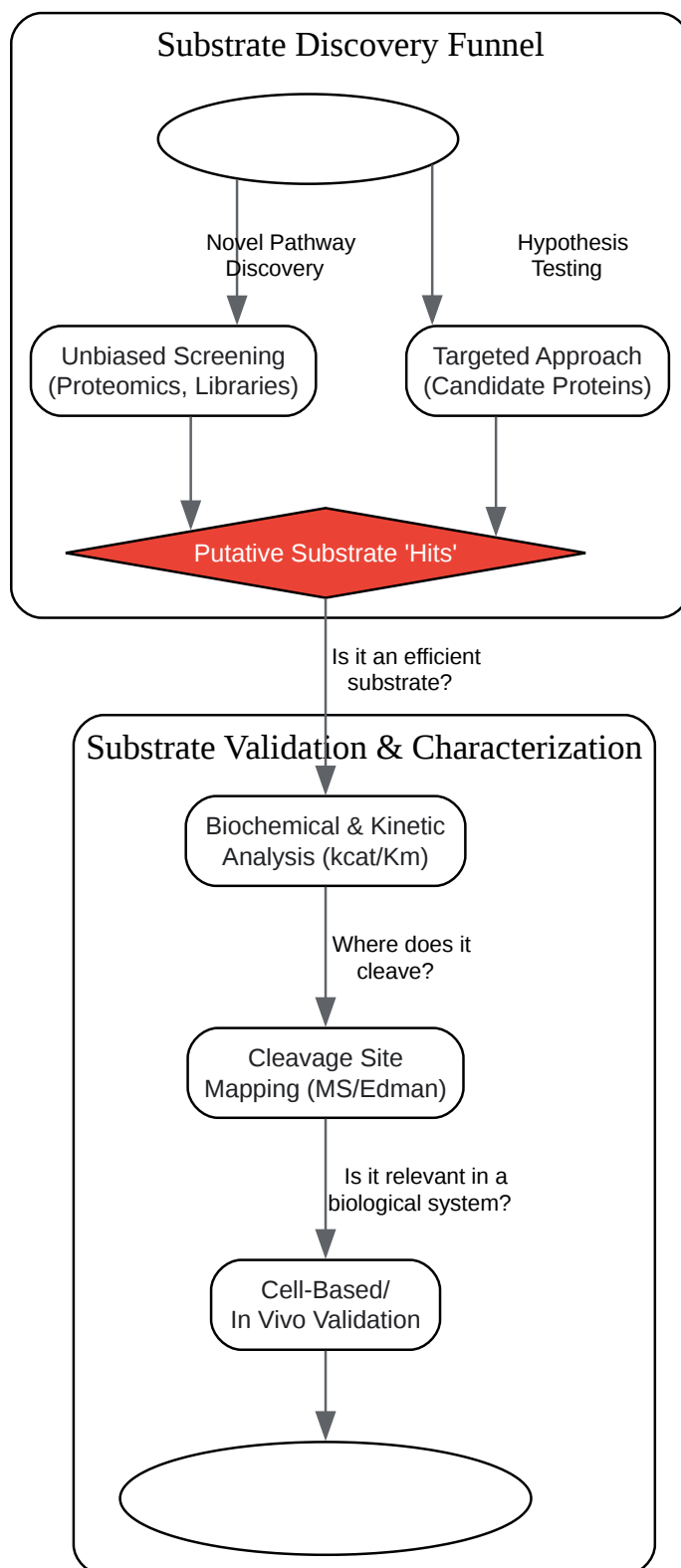
A defining feature of CTSG is its dual substrate specificity. It exhibits both chymotrypsin-like activity, cleaving after bulky aromatic residues (Phe, Tyr, Trp, Leu), and trypsin-like activity, cleaving after positively charged residues (Lys, Arg).[2][3][7][8] This "Janus-faced" nature is attributed to the unique presence of a glutamic acid residue (Glu226) at the bottom of its primary specificity (S1) pocket, which can accommodate both hydrophobic and positively charged side chains.[9][10] This dual specificity complicates substrate prediction and necessitates robust empirical discovery methods. Understanding the full repertoire of CTSG substrates is paramount, as its dysregulation is implicated in numerous inflammatory diseases, including rheumatoid arthritis, chronic obstructive pulmonary disease (COPD), and certain cancers.[1][3][4]

Strategic Approaches to Substrate Discovery

The quest for protease substrates can be broadly categorized into two philosophical approaches: targeted (candidate-based) and unbiased (discovery-based).

- **Targeted Approach:** This hypothesis-driven method involves selecting candidate proteins based on their biological context (e.g., proteins known to be present in the inflammatory milieu) and testing them for cleavage by CTSG in vitro. While straightforward, it is inherently biased and limited by our current biological knowledge.
- **Unbiased Approach:** These methods aim to identify substrates without prior assumptions, screening large pools of potential targets simultaneously. This is where modern techniques have revolutionized the field, offering a system-wide view of a protease's potential interactions.

The choice of strategy depends on the research question. For validating a suspected substrate, a targeted approach is sufficient. For discovering novel pathways regulated by CTSG, an unbiased screen is essential.



[Click to download full resolution via product page](#)

Caption: The overall workflow from initial biological question to a validated physiological substrate.

Core Methodologies for Substrate Identification

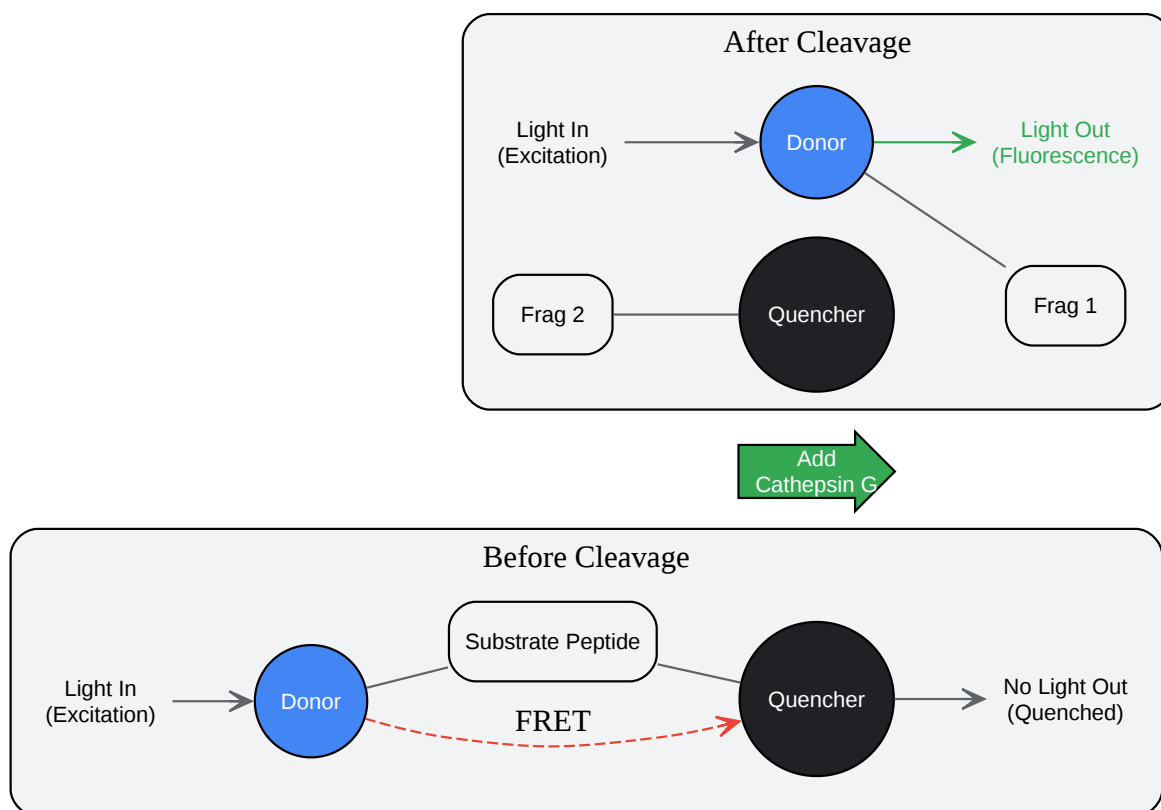
Three primary classes of techniques form the backbone of modern protease substrate discovery. Each offers distinct advantages and presents unique technical challenges.

Library-Based Screening: Probing Specificity

Library-based methods use large collections of synthetic peptides to define a protease's preferred cleavage sequence. They are ideal for determining sequence specificity and for developing optimized substrates for high-throughput screening (HTS) assays.

Förster Resonance Energy Transfer (FRET) Assays: This is the most common library-based technique.^{[11][12]} A peptide substrate is synthesized with a fluorescent donor and a quencher molecule at its termini. In the intact state, the quencher absorbs the donor's emitted energy. Upon cleavage by CTSG, the donor and quencher are separated, resulting in a measurable increase in fluorescence.^{[12][13]}

- **Causality Behind the Choice:** FRET assays are chosen for their high sensitivity, real-time kinetic monitoring capabilities, and adaptability to HTS formats, making them perfect for screening inhibitor libraries once an optimal substrate is found.^{[11][14]}



[Click to download full resolution via product page](#)

Caption: The principle of a FRET-based protease assay.

Other Library Approaches: Methods like substrate phage display offer a genetic selection approach, where libraries of peptides are expressed on the surface of bacteriophages.^[15] Phages displaying sequences cleaved by CTSG are released from a solid support and can be amplified and sequenced, providing a powerful tool for defining specificity.^[15]

Proteomics-Based Discovery: Unbiased Profiling in Complex Systems

Proteomics offers the most powerful approach for identifying physiological substrates in their native environment. These "N-terminomics" methods are designed to specifically identify the

new N-termini generated by proteolytic cleavage.[16]

Key Methodologies (e.g., TAILS, COFRADIC): Techniques like Terminal Amine Isotopic Labeling of Substrates (TAILS) or Combined FRActional Diagonal Chromatography (COFRADIC) are technically demanding but highly informative.[16] The general workflow involves:

- **Blocking:** All native N-termini in a complex protein lysate (e.g., from control vs. CTSG-treated cells) are chemically blocked.
- **Digestion:** The protease of interest (CTSG) is added to one sample to generate new, unblocked N-termini at cleavage sites.
- **Enrichment:** Peptides with the newly generated N-termini are selectively enriched.
- **Identification:** The enriched peptides are identified by mass spectrometry (MS), pinpointing both the substrate protein and the exact cleavage site.[17]
- **Trustworthiness through Controls:** The power of this approach lies in its comparative nature. By comparing the N-termini generated in a CTSG-treated sample to a control sample (e.g., CTSG plus a specific inhibitor), one can confidently attribute the identified cleavages to CTSG activity.

Activity-Based Protein Profiling (ABPP): Targeting Active Enzymes

While not a substrate discovery method per se, ABPP is a crucial complementary technique. It uses chemical probes that covalently bind to the active site of enzymes in a specific class.[18][19][20]

- **Why is this important?** The mere presence of a protease does not mean it is active.[18][21] ABPP allows researchers to profile the active protease population in a biological sample. For CTSG, probes based on fluorophosphonates or other reactive warheads can be used to quantify its activity levels in different disease states or in response to therapeutic agents.[19][22] This provides crucial context, ensuring that substrate discovery efforts are focused on biologically relevant conditions where the enzyme is known to be catalytically competent.

Comparison of Core Methodologies

Methodology	Principle	Key Advantage	Key Limitation	Best For
FRET Library Screen	Cleavage of a fluorogenic peptide substrate	High-throughput, quantitative kinetics	Substrate is non-physiological, sequence bias	Defining specificity, developing HTS assays [14] [23]
N-Terminomics (e.g., TAILS)	MS-based identification of new N-termini	Unbiased, identifies physiological substrates & sites	Technically complex, requires significant material [17]	Global, unbiased discovery of substrates in native proteomes

| Activity-Based Profiling | Covalent labeling of active enzyme sites | Measures functional enzyme activity, not just abundance | Does not identify substrates directly | Quantifying active CTSG levels in complex samples[\[18\]](#)[\[21\]](#) |

The Validation Gauntlet: From Hit to Confirmed Substrate

Identifying a putative substrate is only the first step. A rigorous validation workflow is essential to confirm the biological relevance of any "hit" from a discovery screen.

Biochemical and Kinetic Characterization

Once a protein is identified as a potential substrate, it must be validated using in vitro biochemistry. This typically involves expressing and purifying the recombinant candidate protein and incubating it with purified CTSG.

Determining Kinetic Parameters (K_m and k_{cat}): The efficiency of cleavage is determined by measuring the Michaelis-Menten kinetic parameters.[\[24\]](#)

- K_m (Michaelis Constant): Represents the substrate concentration at which the reaction rate is half of V_{max} . It is an inverse measure of the substrate's affinity for the enzyme.

- **kcat (Turnover Number):** The number of substrate molecules converted to product per enzyme molecule per unit time.
- **kcat/Km (Catalytic Efficiency):** This ratio is the most important parameter for comparing the specificity of a protease for different substrates. A higher kcat/Km value signifies a more efficiently cleaved substrate.[\[25\]](#)[\[26\]](#)

Expert Insight: A physiologically relevant substrate is generally expected to have a kcat/Km value in the range of 10^3 to $10^6 \text{ M}^{-1}\text{s}^{-1}$.[\[25\]](#)[\[27\]](#) Substrates with significantly lower efficiencies may be artifacts of in vitro conditions. However, context is key; a low-efficiency cleavage could still be biologically important if the substrate and enzyme are highly co-localized in vivo.

Cleavage Site Mapping

Precisely identifying the amino acid bond(s) cleaved by CTSG is crucial for understanding the functional consequences of proteolysis.

Methodology:

- **Incubation:** The purified substrate protein is incubated with CTSG.
- **Separation:** The resulting fragments are separated, typically by SDS-PAGE.
- **Identification:** The fragments are excised from the gel and subjected to:
 - **N-terminal (Edman) Sequencing:** A classic method that sequentially removes amino acids from the N-terminus of the new fragment, directly identifying the cleavage site.
 - **Mass Spectrometry (MS/MS):** The fragment is digested with another protease (like trypsin), and the resulting peptides are analyzed. The peptide corresponding to the new N-terminus will be identified, confirming the cleavage site.

Detailed Protocol: In Vitro Cleavage and Kinetic Analysis

This protocol provides a framework for validating a putative CTSG substrate.

1. Reagents and Materials:

- Purified, active human neutrophil Cathepsin G (commercial source)
- Purified recombinant substrate protein
- Assay Buffer: e.g., 50 mM HEPES, 100 mM NaCl, pH 7.5
- Specific CTSG inhibitor (e.g., Cathepsin G Inhibitor I) for control reactions
- SDS-PAGE gels, buffers, and staining reagents
- Fluorogenic substrate for kinetic measurements (e.g., Suc-Ala-Ala-Pro-Phe-AMC)
- 96-well microplate reader (fluorescence capable)

2. In Vitro Cleavage Assay (Qualitative):

- Set up reactions in microcentrifuge tubes:
 - Test: 2 μ g substrate + 50 nM CTSG in 50 μ L Assay Buffer.
 - Control: 2 μ g substrate + 50 nM CTSG + 1 μ M CTSG inhibitor in 50 μ L Assay Buffer.
 - No Enzyme Control: 2 μ g substrate in 50 μ L Assay Buffer.
- Incubate all tubes at 37°C. Take aliquots at different time points (e.g., 0, 15, 60, 240 minutes).
- Stop the reaction by adding SDS-PAGE loading buffer and boiling for 5 minutes.
- Analyze all samples by SDS-PAGE. A positive result is the time-dependent disappearance of the full-length substrate band and the appearance of specific cleavage fragments in the 'Test' lane, which should be absent in the control lanes.

3. Kinetic Analysis (Quantitative - Determination of k_{cat}/K_m):

- Prepare a serial dilution of the fluorogenic substrate in Assay Buffer in a 96-well plate.
- Add a fixed, low concentration of CTSG (e.g., 5-10 nM) to initiate the reactions.

- Immediately place the plate in a pre-warmed (37°C) microplate reader.
- Measure the increase in fluorescence intensity over time (kinetic read mode).
- Convert the rate of fluorescence increase (RFU/s) to reaction velocity (M/s) using a standard curve generated with the free fluorophore (e.g., AMC).
- Plot the initial velocity (V_0) against substrate concentration [S].
- Fit the data to the Michaelis-Menten equation using non-linear regression software (e.g., GraphPad Prism) to determine K_m and V_{max} .
- Calculate k_{cat} by dividing V_{max} by the enzyme concentration ($[E]$).
- The catalytic efficiency is the ratio k_{cat}/K_m .

Applications in Disease and Drug Development

Identifying the substrates of CTSG has direct translational relevance.

- **Biomarker Discovery:** Novel cleavage products found only in disease states can serve as specific biomarkers. For example, a unique fragment of a CTSG substrate in the synovial fluid of arthritis patients could be a diagnostic or prognostic marker.
- **Understanding Pathogenesis:** Linking CTSG-mediated cleavage of a specific substrate to a cellular phenotype (e.g., cleavage of a cell adhesion molecule leading to increased neutrophil migration) provides a mechanistic understanding of its role in disease.^[2]
- **Therapeutic Targeting:** If the cleavage of a particular substrate is shown to be pathogenic, developing inhibitors that specifically block this interaction becomes a viable therapeutic strategy. CTSG is already considered a target in diseases like AML and ALL.^{[28][29][30][31][32]} Knowledge of its substrates allows for the development of more sophisticated therapeutic approaches, such as substrate-mimicking inhibitors or biologics that shield the cleavage site on a critical substrate.

Conclusion

The discovery and characterization of **Cathepsin G substrates** is a dynamic and technically multifaceted field. Moving beyond its historical role as a simple digestive enzyme, we now appreciate CTSG as a critical modulator of complex biological processes. A multi-pronged approach, combining the specificity-defining power of library screens, the unbiased discovery potential of proteomics, and the functional context provided by activity-based profiling, is essential for success. Each putative substrate must then survive a gauntlet of rigorous biochemical and cellular validation to confirm its physiological relevance. The insights gained from this comprehensive process are not merely academic; they provide the fundamental mechanistic understanding required to develop next-generation diagnostics and therapeutics for a host of inflammatory and malignant diseases.

References

- Gao, S., Zhu, H., Zuo, X., & Luo, H. (2018). Cathepsin G and Its Role in Inflammation and Autoimmune Diseases. Archives of Rheumatology. [\[Link\]](#)
- Zamolodchikova, T. S., & Schcherbakov, I. T. (2020). Cathepsin G—Not Only Inflammation: The Immune Protease Can Regulate Normal Physiological Processes. Frontiers in Immunology. [\[Link\]](#)
- Wikipedia. (n.d.). Cathepsin G. Wikipedia. [\[Link\]](#)
- Agard, N. J., & Wells, J. A. (2009). Methods for the proteomic identification of protease substrates. PMC. [\[Link\]](#)
- Gao, S., Zhu, H., Zuo, X., & Luo, H. (2018). Cathepsin G and Its Role in Inflammation and Autoimmune Diseases. PMC. [\[Link\]](#)
- Packer, M. S., & Liu, D. R. (2015). Intracellular FRET-based Screen for Redesigning the Specificity of Secreted Proteases. ACS Chemical Biology. [\[Link\]](#)
- Gao, S., Zhu, H., Zuo, X., & Luo, H. (2018). Cathepsin G and Its Role in Inflammation and Autoimmune Diseases. Archives of Rheumatology. [\[Link\]](#)
- Al-Horani, R. A., & Desai, U. R. (2014). Masking of a cathepsin G cleavage site in vivo contributes to the proteolytic resistance of major histocompatibility complex class II molecules. NIH. [\[Link\]](#)

- Inbaraj, J. J., & Murugan, K. (2021). Peptide substrate screening for the diagnosis of SARS-CoV-2 using fluorescence resonance energy transfer (FRET) assay. Analytical and Bioanalytical Chemistry. [\[Link\]](#)
- Gao, S., Zhu, H., Zuo, X., & Luo, H. (2018). Cathepsin G and Its Role in Inflammation and Autoimmune Diseases. PubMed. [\[Link\]](#)
- Burster, T., Macmillan, H., & Sadegh-Nasseri, S. (2009). Cathepsin G: roles in antigen presentation and beyond. PMC. [\[Link\]](#)
- UniProt. (n.d.). CTSG - Cathepsin G - Homo sapiens (Human). UniProtKB. [\[Link\]](#)
- Kumar, S., & Kumar, A. (2015). Activity based protein profiling to detect serine hydrolase alterations in virus infected cells. Virology Journal. [\[Link\]](#)
- Thorpe, M., Fu, Z., Chahal, G., Akula, S., Kervinen, J., de Garavilla, L., & Hellman, L. (2018). Extended cleavage specificity of human neutrophil cathepsin G: A low activity protease with dual chymase and tryptase-type specificities. PLOS ONE. [\[Link\]](#)
- MRC Laboratory of Molecular Biology. (2022). New method to discover protease and other hydrolase substrates in live mammalian cells. MRC LMB. [\[Link\]](#)
- UniProt. (2018). Extended cleavage specificity of human neutrophil cathepsin G: A low activity protease with dual chymase and tryptase-type specificities. UniProt. [\[Link\]](#)
- Ebnet, A., & Stennicke, H. R. (2002). The Determination and Use of Optimized Protease Substrates In Drug Discovery and Development. Bentham Science. [\[Link\]](#)
- Starkey, P. M., & Barrett, A. J. (1976). Human cathepsin G. Catalytic and immunological properties. Biochemical Journal. [\[Link\]](#)
- ResearchGate. (n.d.). Activity-based Proteomics of Enzyme Superfamilies: Serine Hydrolases as a Case Study. ResearchGate. [\[Link\]](#)
- ResearchGate. (n.d.). Methods for the proteomic identification of protease substrates. ResearchGate. [\[Link\]](#)

- van der Veen, S., et al. (2023). Activity-based protein profiling of serine hydrolases and penicillin-binding proteins in *Enterococcus faecium*. FEMS Microbes. [[Link](#)]
- Overall, C. M., & Kleifeld, O. (2006). Proteomic discovery of protease substrates. PubMed. [[Link](#)]
- Hari, S. B., et al. (2020). Activity-based protein profiling reveals active serine proteases that drive malignancy of human ovarian clear cell carcinoma. NIH. [[Link](#)]
- Hof, P., et al. (1996). The 1.8 Å crystal structure of human cathepsin G in complex with Suc-Val-Pro-PheP-(OPh)₂. PMC. [[Link](#)]
- Zamolodchikova, T. S., & Schcherbakov, I. T. (2020). Cathepsin G—Not Only Inflammation: The Immune Protease Can Regulate Normal Physiological Processes. NIH. [[Link](#)]
- Tu, Y., & Wang, J. (2018). Activity-based protein profiling: an efficient approach to study serine hydrolases and their inhibitors in mammals and microbes. RSC Publishing. [[Link](#)]
- ResearchGate. (n.d.). Compared structures of the active site regions of murine and human cathepsin G. ResearchGate. [[Link](#)]
- Alatrash, G., et al. (2016). Cathepsin G is broadly expressed in acute myeloid leukemia and is an effective immunotherapeutic target. PMC. [[Link](#)]
- Korkmaz, B., Moreau, T., & Gauthier, F. (2008). Neutrophil elastase, proteinase 3 and cathepsin G: physicochemical properties, activity and physiopathological functions. PubMed. [[Link](#)]
- Butz, K., et al. (2016). Efficient Screening of Marine Extracts for Protease Inhibitors by Combining FRET Based Activity Assays and Surface Plasmon Resonance Spectroscopy Based Binding Assays. MDPI. [[Link](#)]
- Kim, Y. P. (2012). Analysis of Protease Activity Using Quantum Dots and Resonance Energy Transfer. Theranostics. [[Link](#)]
- University of Arizona. (n.d.). Protease Kinetics. Biochemistry and Molecular Biophysics. [[Link](#)]

- Starkey, P. M., & Barrett, A. J. (1976). Human cathepsin G. Catalytic and immunological properties. PMC. [[Link](#)]
- Lurtz, V., et al. (2018). Deciphering Design Principles of Förster Resonance Energy Transfer-Based Protease Substrates: Thermolysin-Like Protease from *Geobacillus stearothermophilus* as a Test Case. ACS Omega. [[Link](#)]
- Sergeeva, A., & Alatrash, G. (2016). Targeting cathepsin G in myeloid leukemia. PMC. [[Link](#)]
- Alatrash, G., et al. (2018). Cathepsin G Is Expressed by Acute Lymphoblastic Leukemia and Is a Potential Immunotherapeutic Target. Frontiers in Immunology. [[Link](#)]
- Sergeeva, A., & Alatrash, G. (2016). Targeting cathepsin G in myeloid leukemia. Taylor & Francis Online. [[Link](#)]
- Timmer, J. C., et al. (2013). Structural and kinetic determinants of protease substrates. PMC. [[Link](#)]
- Alatrash, G., et al. (2018). Cathepsin G Is Expressed by Acute Lymphoblastic Leukemia and Is a Potential Immunotherapeutic Target. PubMed. [[Link](#)]
- RCSB PDB. (1997). 1CGH: Human cathepsin G. RCSB PDB. [[Link](#)]
- SciSpace. (n.d.). Structural and kinetic determinants of protease substrates. SciSpace. [[Link](#)]
- ResearchGate. (n.d.). (PDF) Structural and kinetic determinants of protease substrates. ResearchGate. [[Link](#)]
- Zhang, Y., et al. (2023). Comprehensive Understanding of the Kinetic Behaviors of Main Protease from SARS-CoV-2 and SARS-CoV: New Data and Comparison to Published Parameters. MDPI. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. View of Cathepsin G and Its Role in Inflammation and Autoimmune Diseases | Archives of Rheumatology [archivesofrheumatology.org]
- 2. Frontiers | Cathepsin G—Not Only Inflammation: The Immune Protease Can Regulate Normal Physiological Processes [frontiersin.org]
- 3. Cathepsin G—Not Only Inflammation: The Immune Protease Can Regulate Normal Physiological Processes - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Cathepsin G - Wikipedia [en.wikipedia.org]
- 5. Cathepsin G: roles in antigen presentation and beyond - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Neutrophil elastase, proteinase 3 and cathepsin G: physicochemical properties, activity and physiopathological functions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Extended cleavage specificity of human neutrophil cathepsin G: A low activity protease with dual chymase and tryptase-type specificities - PMC [pmc.ncbi.nlm.nih.gov]
- 8. uniprot.org [uniprot.org]
- 9. The 1.8 Å crystal structure of human cathepsin G in complex with Suc-Val-Pro-PheP-(OPh)₂: a Janus-faced proteinase with two opposite specificities - PMC [pmc.ncbi.nlm.nih.gov]
- 10. rcsb.org [rcsb.org]
- 11. mdpi.com [mdpi.com]
- 12. Analysis of Protease Activity Using Quantum Dots and Resonance Energy Transfer [thno.org]
- 13. pubs.acs.org [pubs.acs.org]
- 14. Peptide substrate screening for the diagnosis of SARS-CoV-2 using fluorescence resonance energy transfer (FRET) assay - PMC [pmc.ncbi.nlm.nih.gov]
- 15. benthamdirect.com [benthamdirect.com]
- 16. researchgate.net [researchgate.net]
- 17. Methods for the proteomic identification of protease substrates - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Frontiers | Activity based protein profiling to detect serine hydrolase alterations in virus infected cells [frontiersin.org]
- 19. academic.oup.com [academic.oup.com]

- 20. Activity-based protein profiling: an efficient approach to study serine hydrolases and their inhibitors in mammals and microbes - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 21. Activity-based protein profiling reveals active serine proteases that drive malignancy of human ovarian clear cell carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 22. researchgate.net [researchgate.net]
- 23. pubs.acs.org [pubs.acs.org]
- 24. williams.chemistry.gatech.edu [williams.chemistry.gatech.edu]
- 25. Structural and kinetic determinants of protease substrates - PMC [pmc.ncbi.nlm.nih.gov]
- 26. researchgate.net [researchgate.net]
- 27. scispace.com [scispace.com]
- 28. Cathepsin G is broadly expressed in acute myeloid leukemia and is an effective immunotherapeutic target - PMC [pmc.ncbi.nlm.nih.gov]
- 29. Targeting cathepsin G in myeloid leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 30. Frontiers | Cathepsin G Is Expressed by Acute Lymphoblastic Leukemia and Is a Potential Immunotherapeutic Target [frontiersin.org]
- 31. tandfonline.com [tandfonline.com]
- 32. Cathepsin G Is Expressed by Acute Lymphoblastic Leukemia and Is a Potential Immunotherapeutic Target - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Cathepsin G Substrate Discovery and Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12388866/docs#an-in-depth-technical-guide-to-cathepsin-g-substrate-discovery-and-characterization>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)